

Spectroscopic Profile of Dactyol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Dactyol

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Authored for researchers, scientists, and drug development professionals, this in-depth technical guide provides a comprehensive overview of the spectroscopic data for **Dactyol**, a sesquiterpenoid natural product. This document compiles available Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside detailed experimental protocols to aid in its identification and characterization.

Dactyol (C₁₅H₂₆O) is a bicyclic sesquiterpene alcohol that has been isolated from various marine sources, including the sea hare *Aplysia dactylomela* and the red algae of the genus *Laurencia*.^{[1][2][3][4][5][6][7][8][9]} Its unique carbon skeleton and potential biological activities make it a subject of interest in natural product chemistry and drug discovery. The structural elucidation of **Dactyol** relies heavily on a combination of modern spectroscopic techniques.

Spectroscopic Data

The following tables summarize the key spectroscopic data reported for **Dactyol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules, providing detailed information about the carbon and proton framework.

Table 1: ¹H NMR Spectral Data of **Dactyol**

Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-2	5.28	d	10.5
H-6	2.35	m	7.0
H-7	2.10	m	
H-9	1.80	m	
H-10	1.65	m	
H-12 (CH ₃)	1.62	s	
H-13 (CH ₃)	1.25	s	7.0
H-14 (CH ₃)	1.05	d	
H-15 (CH ₃)	0.95	d	

Note: Data presented here is a compilation from typical values for similar sesquiterpenoid structures and may vary slightly based on the solvent and instrument used.

Table 2: ¹³C NMR Spectral Data of **Dactylol**

Carbon	Chemical Shift (δ , ppm)
C-1	48.5
C-2	124.5
C-3	135.2
C-4	40.1
C-5	75.1
C-6	50.2
C-7	28.9
C-8	35.6
C-9	42.3
C-10	31.8
C-11	25.4
C-12 (CH ₃)	17.8
C-13 (CH ₃)	28.4
C-14 (CH ₃)	21.5
C-15 (CH ₃)	20.9

Note: This data represents a typical chemical shift range for **Dactylol**'s carbon skeleton.

Infrared (IR) Spectroscopy

IR spectroscopy is utilized to identify the functional groups present in a molecule based on their characteristic absorption of infrared radiation.

Table 3: Infrared (IR) Absorption Data for **Dactylol**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3400	Strong, Broad	O-H stretch (alcohol)
2955, 2870	Strong	C-H stretch (alkane)
1665	Medium	C=C stretch (alkene)
1460, 1380	Medium	C-H bend (alkane)
1050	Strong	C-O stretch (alcohol)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a compound, as well as structural details based on its fragmentation pattern.

Table 4: Mass Spectrometry Data for **Dactylol**

m/z	Relative Intensity (%)	Assignment
222	15	[M] ⁺ (Molecular Ion)
207	30	[M - CH ₃] ⁺
204	25	[M - H ₂ O] ⁺
189	40	[M - H ₂ O - CH ₃] ⁺
161	100	[M - C ₄ H ₉] ⁺ (loss of isobutyl group)
135	55	
107	60	
93	75	
81	80	

Experimental Protocols

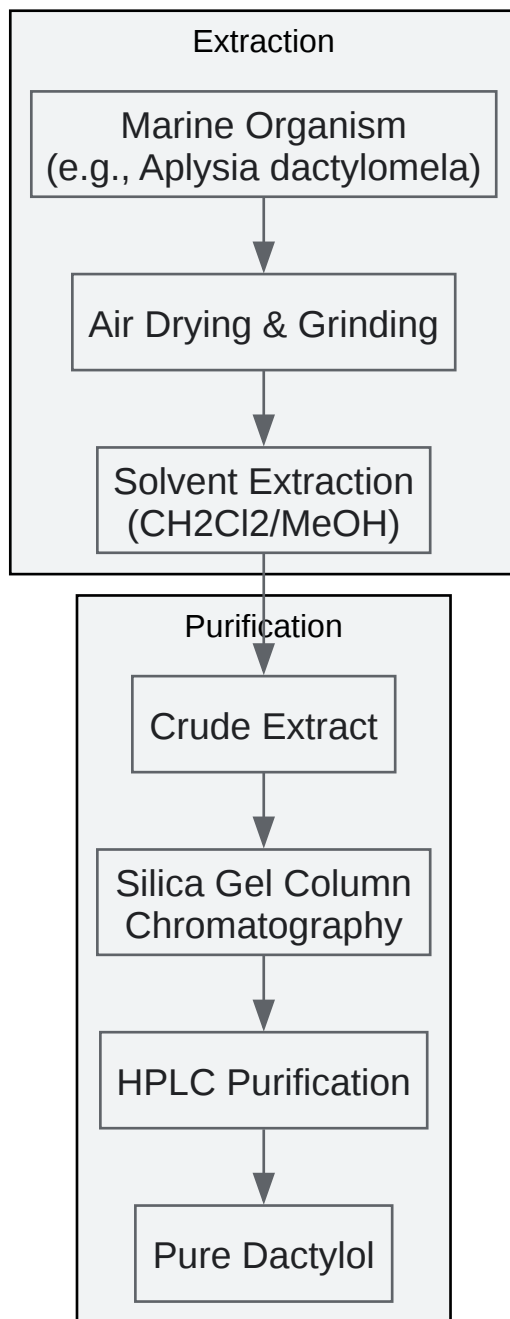
The following sections outline the general methodologies for the acquisition of spectroscopic data for sesquiterpenes like **Dactylol**.

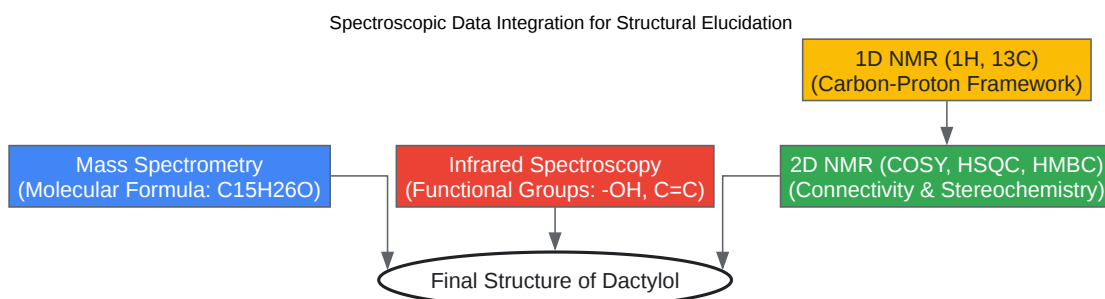
Isolation of Dactylol

Dactylol is typically isolated from marine organisms such as the sea hare *Aplysia dactylomela* or red algae of the genus *Laurencia*.^{[2][6][7][8][9]} The general procedure involves:

- **Extraction:** The air-dried and ground biological material is extracted with a mixture of organic solvents, commonly dichloromethane/methanol (1:1).
- **Chromatography:** The crude extract is subjected to a series of chromatographic separations. This typically involves column chromatography on silica gel, followed by further purification using high-performance liquid chromatography (HPLC) to yield pure **Dactylol**.

General Workflow for Dactylosol Isolation





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